

Defining the Components: pyCTZ and TFA

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Compound of Interest

Compound Name: *pyCTZ TFA*

Cat. No.: *B15551972*

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The designation "**pyCTZ TFA**" indicates a salt formed from two distinct chemical species: pyCTZ and trifluoroacetic acid (TFA).

pyCTZ: A Pyridyl Analog of Coelenterazine

pyCTZ, or Pyridyl Coelenterazine, is a synthetic analog of coelenterazine, a luciferin widely used in bioluminescence resonance energy transfer (BRET) and other reporter gene assays. The core of pyCTZ is the imidazopyrazinone scaffold, which is characteristic of coelenterazines. The key modification in pyCTZ is the substitution of a pyridyl group at the C-2 position of this core. This modification has been shown to enhance water solubility and alter the bioluminescent properties of the molecule when used with specific luciferases^[1].

Table 1: Chemical Identifiers for pyCTZ

Identifier	Value
Full Name	Pyridyl Coelenterazine
CAS Number	2125486-34-0 ^[2]
Molecular Formula	C ₂₅ H ₂₁ N ₅ O ₃

Trifluoroacetic Acid (TFA): A Strong Acid and Counterion

Trifluoroacetic acid (TFA) is a halogenated carboxylic acid with the chemical formula CF₃COOH^[3]. It is a structural analog of acetic acid where the three alpha-hydrogens are replaced by fluorine atoms. This substitution has a profound effect on its acidity; the strong

electron-withdrawing nature of the trifluoromethyl group makes TFA a much stronger acid than acetic acid[4][5].

In the context of **pyCTZ TFA**, TFA serves as a proton source and subsequently as a counterion. It is frequently used in the purification and formulation of peptides and other organic molecules, including those with basic nitrogen atoms, to form stable salts.

Table 2: Chemical Properties of Trifluoroacetic Acid (TFA)

Property	Value
Chemical Formula	$C_2HF_3O_2$
Molar Mass	114.02 g/mol
pKa	~0.5
Appearance	Colorless liquid

The Ionic Interaction: Formation of the pyCTZ TFA Salt

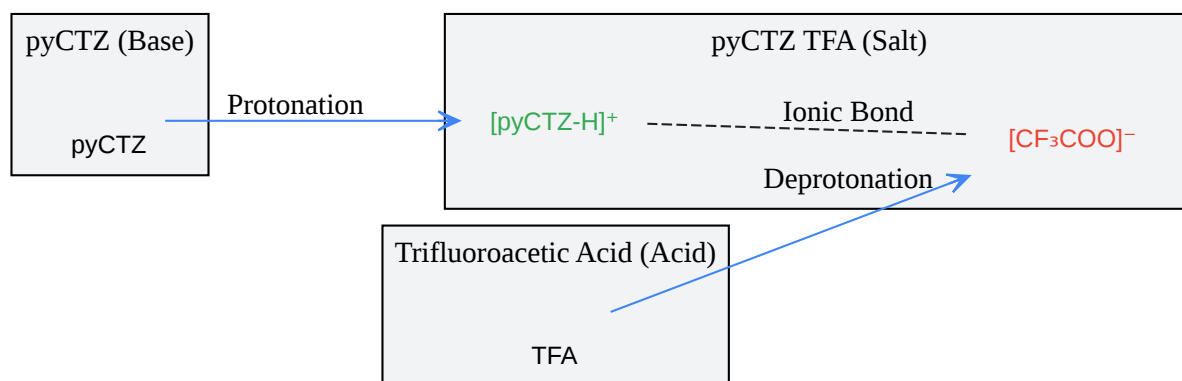
The chemical structure of **pyCTZ TFA** is that of a salt. This salt is formed through an acid-base reaction between the basic pyCTZ molecule and the acidic trifluoroacetic acid.

The pyCTZ molecule contains several nitrogen atoms, with the nitrogen in the pyridine ring being the most likely site of protonation due to its basicity. When pyCTZ is treated with trifluoroacetic acid, the acidic proton from the carboxyl group of TFA is transferred to one of the basic nitrogen atoms of pyCTZ, likely the pyridyl nitrogen.

This proton transfer results in the formation of a positively charged pyCTZ cation (pyCTZ-H⁺) and a negatively charged trifluoroacetate anion (CF₃COO⁻). The electrostatic attraction between these two ions constitutes the ionic bond that defines the **pyCTZ TFA** salt.

Visualization of the Chemical Structures and their Interaction

To further elucidate the relationship between these molecules, the following diagrams are provided.



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Caption: Formation of the **pyCTZ TFA** salt via proton transfer.

Experimental Context and Significance

The formation of the TFA salt of pyCTZ is often a result of the final steps in its chemical synthesis and purification. High-performance liquid chromatography (HPLC), a common technique for purifying synthetic molecules, often employs TFA as a mobile phase additive. During this process, basic compounds like pyCTZ will elute from the column as their corresponding trifluoroacetate salts.

The salt form can have significant implications for the handling and application of the compound:

- **Solubility:** The salt form generally confers greater aqueous solubility compared to the free base, which is a desirable property for biological assays.
- **Stability:** Salt formation can improve the chemical and physical stability of the compound, extending its shelf life.

- Hygroscopicity: Trifluoroacetate salts can be hygroscopic, meaning they may absorb moisture from the air. This is an important consideration for storage and accurate weighing.

In summary, **pyCTZ TFA** is not a single covalently bonded molecule, but rather an ionic compound formed by the protonation of the pyridyl nitrogen of pyCTZ by trifluoroacetic acid, resulting in a pyCTZ cation and a trifluoroacetate anion held together by electrostatic forces. This salt form is often a consequence of its synthesis and purification and can be advantageous for its use in research applications.

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